

Palmitoleoyl Chloride: A Technical Guide for Advanced Lipid Research

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Compound of Interest

Compound Name: *Palmitoleoyl chloride*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **palmitoleoyl chloride**, a crucial reagent in fundamental lipid research. It explores its applications, particularly in the study of protein lipidation, and details its role in elucidating complex cellular signaling pathways. This document serves as a comprehensive resource, offering detailed experimental protocols and structured data to support researchers in the fields of biochemistry, cell biology, and drug discovery.

Introduction to Palmitoleoyl Chloride

Palmitoleoyl chloride is the acyl chloride derivative of palmitoleic acid, a monounsaturated omega-7 fatty acid. It is a highly reactive compound used as a versatile building block in organic synthesis.[1] Its primary significance in fundamental lipid research lies in its ability to introduce the palmitoleoyl group into molecules of interest, enabling the study of a specific type of protein post-translational modification known as S-palmitoylation and O-palmitoleoylation.

Unlike its more common saturated counterpart, palmitoyl chloride, **palmitoleoyl chloride** allows for the specific investigation of protein modification by a monounsaturated fatty acid. This distinction is critical, as the presence of the cis-double bond can significantly influence the structure, function, and localization of the modified protein. The most prominent example is the O-palmitoleoylation of Wnt signaling proteins, a modification essential for their secretion and biological activity.[2]

Physicochemical Properties and Data

A clear understanding of the physicochemical properties of **palmitoleoyl chloride** is essential for its proper handling, storage, and application in experimental settings.

Property	Value	Reference
Formal Name	9Z-hexadecenoyl chloride	[1]
CAS Number	40426-22-0	[1]
Molecular Formula	C ₁₆ H ₂₉ ClO	[1]
Formula Weight	272.9 g/mol	[1]
Physical Form	A neat oil	[1]
Solubility	DMF: 10 mg/ml; DMSO: 10 mg/ml; Ethanol: 10 mg/ml	[1]
Storage	-20°C	[1]
Stability	≥ 2 years	[1]

Core Applications in Lipid Research

The high reactivity of the acyl chloride group makes **palmitoleoyl chloride** an excellent acylating agent.[3] This property is leveraged in several key research applications.

Synthesis of Bioactive Lipids and Probes

Palmitoleoyl chloride serves as a critical intermediate in the synthesis of various compounds designed to probe lipid biology.[1] It can be used to create:

- **Palmitoleoylated Peptides:** For use in in vitro assays to study enzyme kinetics (e.g., acyltransferases and thioesterases) or to investigate the structural impact of lipidation.
- **Bioorthogonal Probes:** While not directly the final probe, it can be a precursor in the multi-step synthesis of probes like ω -alkynyl palmitoleic acid. These probes are invaluable for metabolic labeling experiments to identify and track palmitoleoylated proteins in live cells.[2]
[4]

- **Novel Drug Candidates:** It is used to synthesize lipid-based compounds with potential therapeutic properties, including antiproliferative and anti-inflammatory agents.[\[1\]](#)

Investigating Protein Palmitoleoylation

Protein lipidation is a post-translational modification that regulates protein trafficking, localization, stability, and function.[\[5\]](#)[\[6\]](#) Palmitoleoylation, the attachment of palmitoleic acid, is a specific form of this modification.

- **S-Palmitoylation:** The reversible attachment of a fatty acid to a cysteine residue via a thioester bond. This process is cyclical, regulated by palmitoyl acyltransferases (PATs), often containing a DHHC domain, and acyl-protein thioesterases (APT).[\[7\]](#)[\[8\]](#)
- **O-Palmitoleoylation:** The attachment of a fatty acid to a serine or threonine residue. A critical example is the modification of Wnt proteins on a conserved serine residue by the enzyme Porcupine (Porcn) in the endoplasmic reticulum, which is essential for Wnt signaling.[\[2\]](#)[\[7\]](#)

The table below contrasts these two important types of fatty acylation.

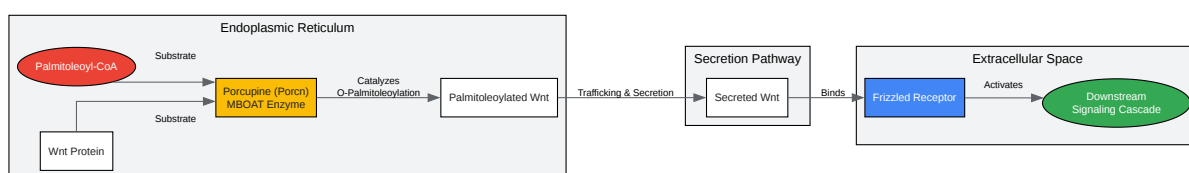
Feature	S-Palmitoylation	O-Palmitoleoylation (Wnt)
Attached Lipid	Primarily palmitate (C16:0), but other fatty acids possible. [9]	Specifically palmitoleate (C16:1). [2]
Amino Acid Residue	Cysteine. [6]	Serine. [2]
Bond Type	Thioester. [6]	Ester.
Reversibility	Highly dynamic and reversible. [6]	Considered stable.
Catalyzing Enzymes	DHHC-family of Palmitoyl Acyltransferases (PATs). [8]	Porcupine (Porcn), a member of the MBOAT family. [7]
Key Function	Regulates protein localization, stability, and protein-protein interactions. [5]	Essential for the secretion and signaling activity of Wnt proteins. [2]

Key Signaling Pathways and Workflows

Visualizing the complex biological processes where palmitoleoylation plays a role is crucial for understanding its significance.

The Wnt Signaling Pathway

Palmitoleoylation is a critical step in the maturation and secretion of Wnt proteins. Without this lipid modification, Wnt proteins are retained in the endoplasmic reticulum and cannot signal to neighboring cells.

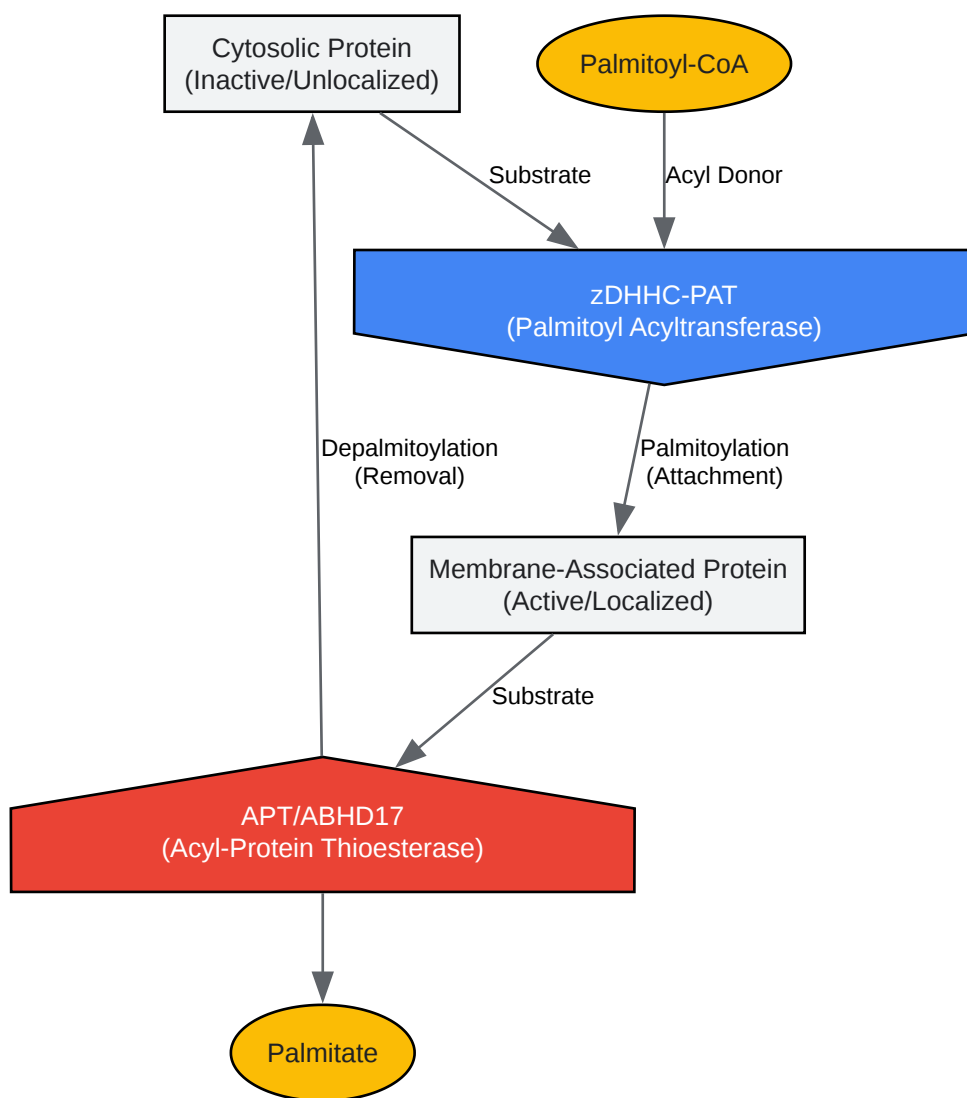


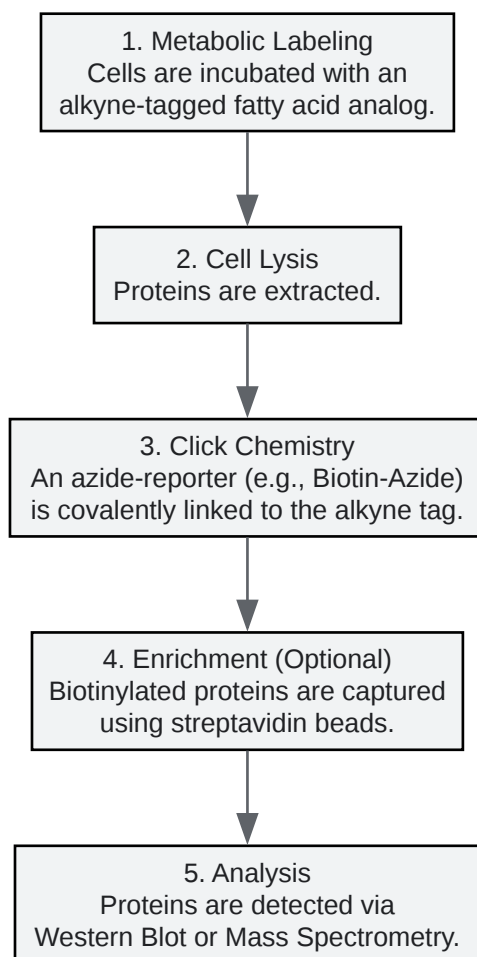
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Caption: Wnt protein O-palmitoleoylation by Porcupine in the ER.

The Dynamic Cycle of S-Palmitoylation

While **palmitoleoyl chloride** is key for studying O-palmitoleoylation, understanding the broader context of reversible S-palmitoylation is essential for lipid researchers. This cycle allows for dynamic regulation of protein function.





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